

(S)-Methyl pyrrolidine-3-carboxylate hydrochloride CAS number and properties

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Compound of Interest

Compound Name: *Methyl pyrrolidine-3-carboxylate hydrochloride*

Cat. No.: B176232

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An In-depth Technical Guide to **(S)-Methyl Pyrrolidine-3-Carboxylate Hydrochloride** for Researchers and Drug Development Professionals

(S)-Methyl pyrrolidine-3-carboxylate hydrochloride is a chiral heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents. Its rigid, five-membered ring structure and stereochemical properties make it an invaluable scaffold in medicinal chemistry for the development of novel therapeutics. This technical guide provides a comprehensive overview of its chemical and physical properties, a representative synthetic protocol, and its applications in drug discovery, with a focus on its role in creating targeted therapies.

Chemical and Physical Properties

The physicochemical properties of **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride** are summarized in the table below. It is important to note that multiple CAS numbers are associated with this compound and its racemate or other salts in various chemical supplier databases. The data presented here is a consolidation from multiple sources.

Property	Value	Source(s)
CAS Number	1099646-61-3 (for S-enantiomer); 198959-37-4 (racemic or unspecified)	[1] [2]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[1] [3]
Molecular Weight	165.62 g/mol	[1] [4]
Appearance	Off-white to light yellow solid or cream crystalline powder to oil	[5] [6]
Purity	≥ 95%	[1] [5]
Boiling Point	213.6 °C at 760 mmHg	[7]
Storage Temperature	0-8 °C or under inert gas (Nitrogen or Argon) at 2-8°C	[5] [6]
IUPAC Name	methyl (3S)-pyrrolidine-3-carboxylate;hydrochloride	[3] [4]
InChI Key	VVBSXSVVMNGQIN-UHFFFAOYSA-N	[3] [7]
SMILES	COC(=O)C1CCNC1.Cl	[3]

Synthesis and Experimental Protocols

The synthesis of enantiomerically pure pyrrolidine derivatives is a key step in the development of many chiral drugs.[\[8\]](#) While specific protocols for the direct synthesis of **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride** are proprietary to chemical suppliers, a general and representative method can be adapted from the synthesis of the (R)-enantiomer, which starts from a protected (R)-pyrrolidine-3-carboxylic acid. A similar approach starting from the corresponding (S)-enantiomer would yield the desired product.

Representative Synthesis of Methyl (S)-Pyrrolidine-3-Carboxylate Hydrochloride

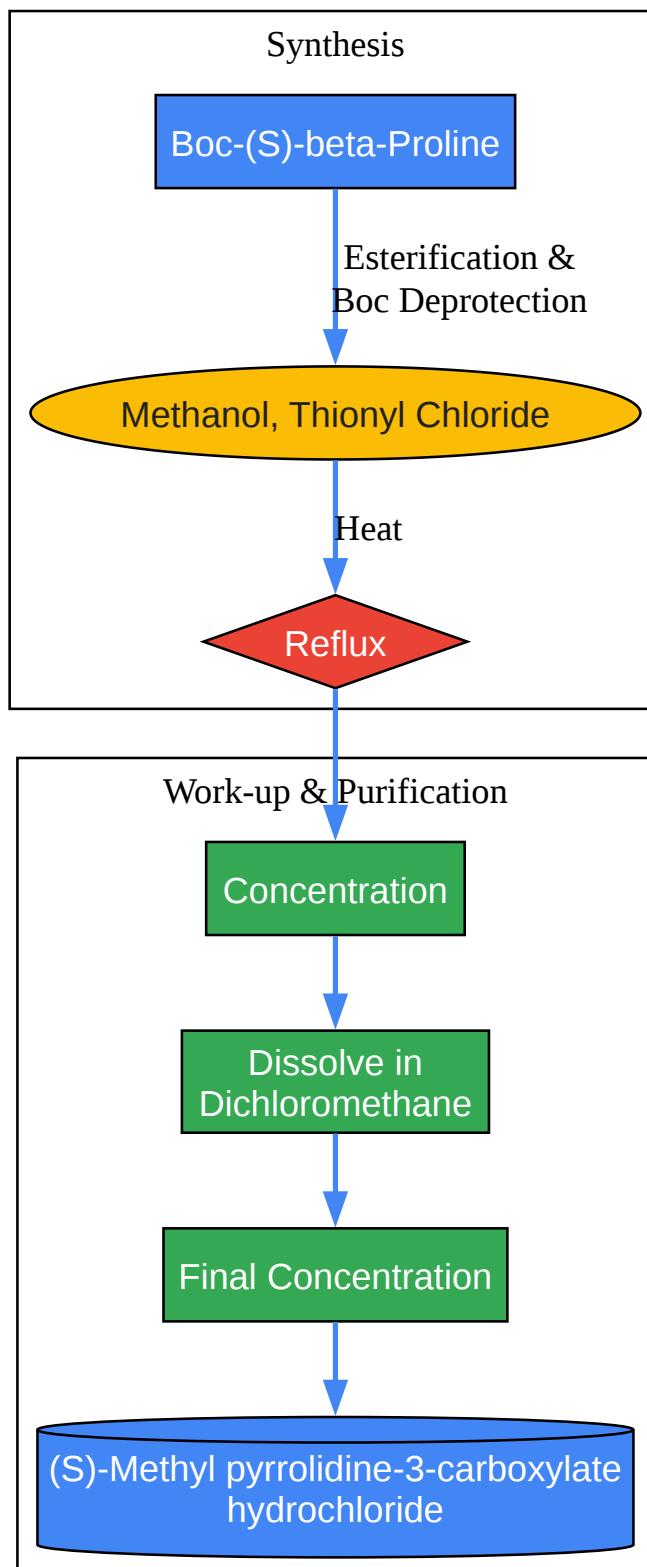
This protocol is based on the synthesis of the (R)-enantiomer and is presented here as a representative method for the (S)-enantiomer.

Starting Material: (3S)-1-{[(1,1-dimethylethyl)oxy]carbonyl}-3-pyrrolidinecarboxylic acid (Boc-(S)- β -Proline)

Procedure:

- To a stirred solution of (3S)-1-{[(1,1-dimethylethyl)oxy]carbonyl}-3-pyrrolidinecarboxylic acid in methanol, add thionyl chloride dropwise at room temperature under a nitrogen atmosphere.
- Heat the reaction mixture to reflux for 2 hours.
- Cool the mixture to room temperature and concentrate it under reduced pressure.
- Dissolve the crude product in dichloromethane and re-concentrate to yield methyl (3S)-3-pyrrolidine carboxylic acid hydrochloride.[\[6\]](#)

The following diagram illustrates the general workflow for the synthesis and purification of this compound.



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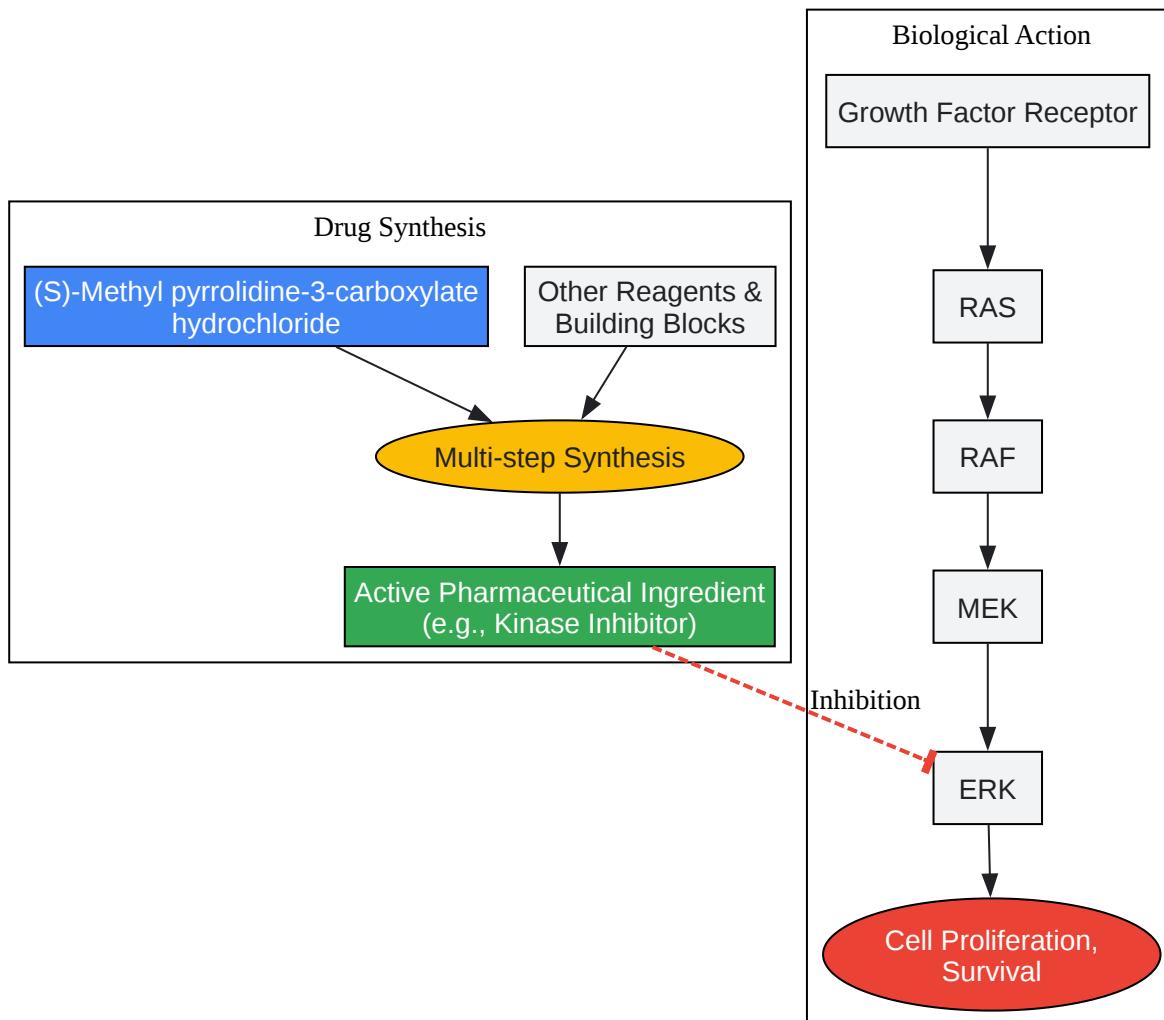
Caption: Synthetic workflow for **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride**.

Applications in Drug Discovery and Medicinal Chemistry

The pyrrolidine scaffold is a privileged structure in medicinal chemistry due to its ability to explore three-dimensional space, introduce stereochemistry, and improve physicochemical properties such as solubility.^[9] **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride** serves as a versatile starting material for introducing this valuable moiety into drug candidates.

- **Chiral Building Block:** This compound is an essential building block for the asymmetric synthesis of complex molecules.^[5] Its predefined stereochemistry is crucial for the enantioselective synthesis of drugs where only one enantiomer exhibits the desired biological activity.
- **Neurological Disorders:** It is an important intermediate in the synthesis of pharmaceuticals targeting neurological disorders.^[5]
- **Enzyme Inhibitors:** Pyrrolidine derivatives have been successfully developed as inhibitors for various enzymes. For instance, pyrrolidine carboxamides are a novel class of inhibitors for the enoyl acyl carrier protein reductase (InhA) from *Mycobacterium tuberculosis*, a key target for anti-TB drugs.^[10]
- **Kinase Inhibitors:** The related (R)-enantiomer is used as a reagent in the synthesis of kinase inhibitors (ERK1/2).^[6] This highlights the potential of the (S)-enantiomer in the development of targeted cancer therapies, as kinase signaling pathways are often dysregulated in cancer.

The role of **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride** is typically as a foundational element which is further elaborated to create a final active pharmaceutical ingredient (API). This API then interacts with specific biological targets, such as kinases in a signaling pathway.



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Caption: Role as a building block for a kinase inhibitor in the MAPK/ERK pathway.

In conclusion, **(S)-Methyl pyrrolidine-3-carboxylate hydrochloride** is a high-value chemical intermediate for the pharmaceutical industry. Its utility as a chiral building block enables the

stereoselective synthesis of complex drug molecules, making it a key component in the development of new therapies for a range of diseases.

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